

# Gpx4-IN-7: A Technical Guide to its Application in Cancer Cell Lines

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## Compound of Interest

Compound Name: Gpx4-IN-7

Cat. No.: B12386673

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Gpx4-IN-7**, a representative direct inhibitor of Glutathione Peroxidase 4 (GPX4), and its effects on various cancer cell lines. While the specific designation "**Gpx4-IN-7**" is not widely documented in publicly available research, this document synthesizes data from well-characterized direct GPX4 inhibitors, such as RSL3, to provide a robust framework for understanding its mechanism of action and experimental application.

GPX4 is a crucial enzyme that protects cells from ferroptosis, a form of iron-dependent programmed cell death characterized by the accumulation of lipid peroxides.[1][2][3] By inhibiting GPX4, compounds like **Gpx4-IN-7** can selectively induce ferroptosis in cancer cells, making it a promising therapeutic strategy, particularly for treatment-resistant cancers.[4][5]

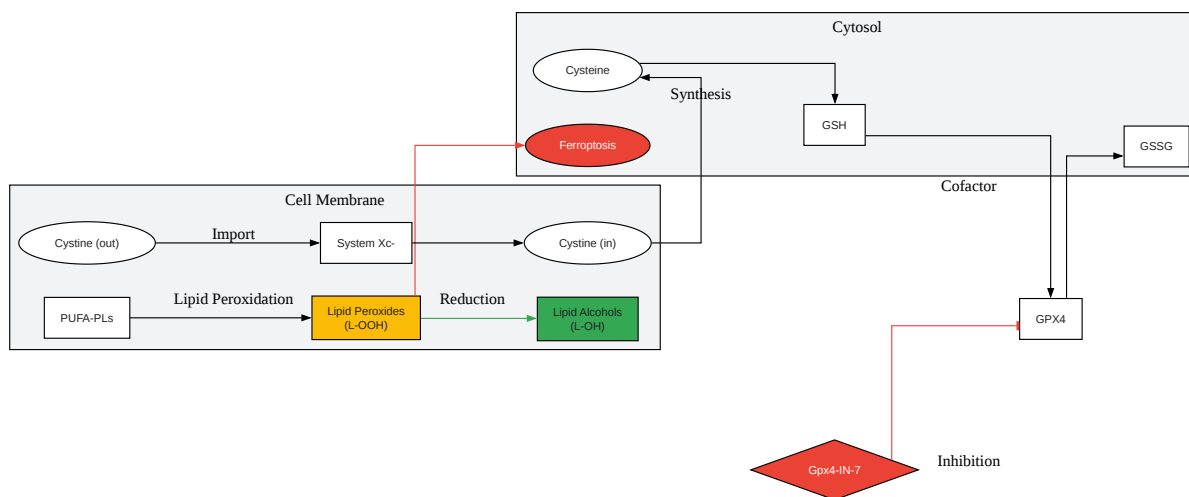
## Quantitative Data: Potency of Direct GPX4 Inhibition in Cancer Cell Lines

The half-maximal inhibitory concentration (IC<sub>50</sub>) is a key measure of a drug's potency. The following table summarizes the reported IC<sub>50</sub> values for the well-characterized direct GPX4 inhibitor RSL3 in various cancer cell lines, illustrating the potential efficacy of **Gpx4-IN-7**. It is important to note that these values can vary based on experimental conditions and the specific cell line.

Cell Line	Cancer Type	RSL3 IC50 (μM)
HT-1080	Fibrosarcoma	~0.02
786-O	Renal Cell Carcinoma	~0.1
A549	Lung Carcinoma	>10
HCT-116	Colorectal Carcinoma	Variable
MDA-T68	Papillary Thyroid Cancer	~0.05
MDA-T32	Papillary Thyroid Cancer	~0.2
K1	Papillary Thyroid Cancer	~0.4

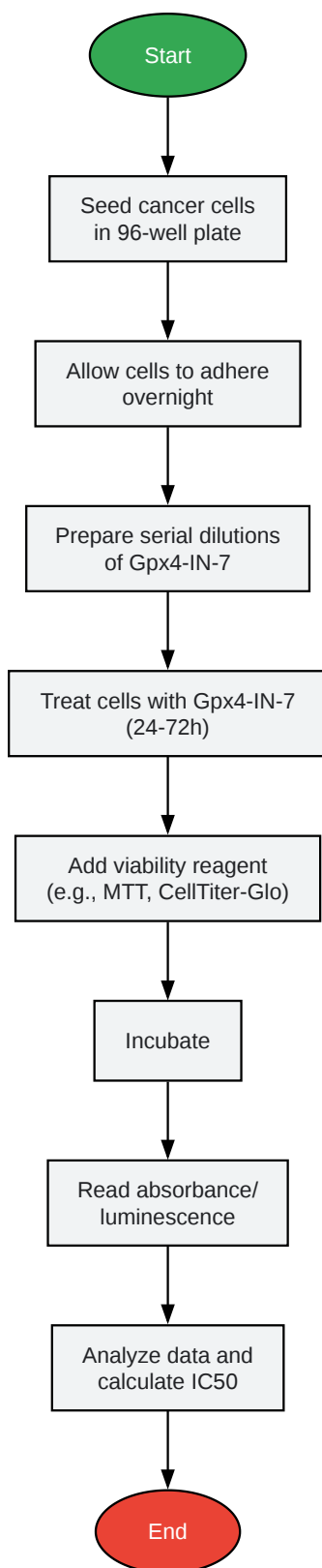
## Signaling Pathway and Experimental Workflows

To visualize the mechanisms and experimental procedures associated with **Gpx4-IN-7**, the following diagrams are provided in DOT language for use with Graphviz.



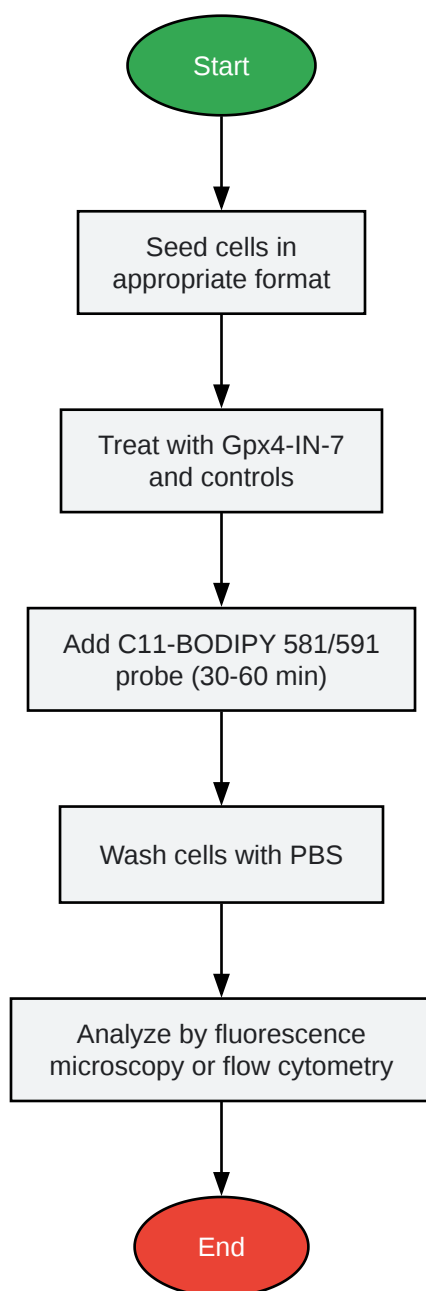
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**Gpx4-IN-7** inhibits GPX4, leading to ferroptosis.



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Workflow for determining **Gpx4-IN-7** IC50 values.



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## References

- 1. Regulation of Ferroptotic Cancer Cell Death by GPX4 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. pubs.acs.org [pubs.acs.org]
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